

Independent Verification of Eichlerialactone's Structure: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eichlerialactone*

Cat. No.: *B1151833*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eichlerialactone, a dammarane triterpenoid first isolated from the Fijian medicinal plant *Dysoxylum richii*, has attracted interest for its potential biological activities. The initial structure was proposed in 1992 based on spectroscopic analysis. This guide provides a comprehensive review of the published data and examines the extent of independent verification of its structure, a critical aspect in natural product chemistry and drug discovery. To date, a full independent total synthesis of **Eichlerialactone** has not been reported in the scientific literature. Verification of its complex stereochemistry relies on detailed spectroscopic analysis and comparison with closely related, structurally confirmed compounds.

Published Structure and Spectroscopic Data

The originally proposed structure of **Eichlerialactone** is presented below. The key methods for its initial characterization were Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Table 1: Reported ^1H NMR Data for **Eichlerialactone**

Position	Original Publication (Singh & Aalbersberg, 1992)	Independent Verification Data
Data Not Available	The full text of the original 1992 publication in the Journal of Natural Products (55(5), 657-660) containing the detailed ^1H NMR data could not be retrieved during the literature search.	No independent re-isolation and full ^1H NMR characterization of Eichlerialactone has been reported.

Table 2: Reported ^{13}C NMR Data for **Eichlerialactone**

Position	Original Publication (Singh & Aalbersberg, 1992)	Independent Verification Data
Data Not Available	The full text of the original 1992 publication in the Journal of Natural Products (55(5), 657-660) containing the detailed ^{13}C NMR data could not be retrieved during the literature search.	No independent re-isolation and full ^{13}C NMR characterization of Eichlerialactone has been reported.

Independent Verification Efforts

A thorough review of the scientific literature reveals a lack of a dedicated total synthesis of **Eichlerialactone**. Total synthesis is the gold standard for the unambiguous confirmation of a natural product's structure. In the absence of a total synthesis, the structural assignment of **Eichlerialactone** relies on:

- Spectroscopic Data from the Original Isolation: The initial structure was determined by extensive 1D and 2D NMR experiments and mass spectrometry.
- Comparison with Related Compounds: The spectroscopic data of **Eichlerialactone** has been compared with that of other known dammarane triterpenoids isolated from *Dysoxylum*

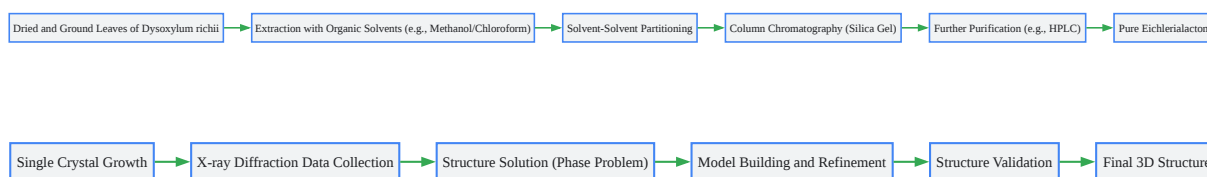
species and other plants. This comparative analysis helps in assigning the relative stereochemistry of the molecule.

- X-ray Crystallography of Stereoisomers: While no crystal structure of **Eichlerialactone** is available, the absolute configuration of its stereoisomer, **isoeichlerialactone**, has been determined by X-ray crystallography. This provides strong evidence for the stereochemical arrangement of a significant portion of the **Eichlerialactone** scaffold.

Experimental Protocols

Isolation of Eichlerialactone

The original isolation of **Eichlerialactone** from the leaves of *Dysoxylum richii* as described by Singh and Aalbersberg (1992) involved the following general steps:



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com